

physical properties of Ytterbium(III) nitrate pentahydrate

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Compound of Interest

Compound Name: Ytterbium(III) nitrate pentahydrate

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An In-depth Technical Guide to the Physical Properties of **Ytterbium(III) Nitrate Pentahydrate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **Ytterbium(III) nitrate pentahydrate**. The information is curated for researchers, scientists, and professionals in drug development who require precise and reliable data for their work.

Quantitative Physical Properties

The following table summarizes the key quantitative physical properties of **Ytterbium(III) nitrate pentahydrate**.

Property	Value	References
Molecular Formula	$\text{Yb}(\text{NO}_3)_3 \cdot 5\text{H}_2\text{O}$	[1][2][3][4][5][6][7]
Molecular Weight	449.13 g/mol	[2][3][4][5][6][7]
Appearance	White or colorless crystalline solid (crystals, granules, or powder)	[1][2][3][4][6][7][8][9][10]
Solubility	Soluble in water and ethanol	[2][3][4][11]
Hygroscopic Nature	Hygroscopic (readily absorbs moisture from the air)	[3][4][11]
Melting Point	Not applicable; decomposes upon heating	[8][10][11]
Boiling Point	Not applicable for the pentahydrate; the anhydrous form has a boiling point of 83°C at 760 mmHg	[8][9][10]
CAS Number	35725-34-9	[1][2][3][4][5][6][9]

Experimental Protocols

Detailed methodologies for determining key physical properties of hydrated compounds, such as **Ytterbium(III) nitrate pentahydrate**, are outlined below.

Determination of Water of Hydration

This experiment quantifies the number of water molecules in the hydrate structure.

Objective: To determine the percentage of water in **Ytterbium(III) nitrate pentahydrate** and its empirical formula.

Materials:

- **Ytterbium(III) nitrate pentahydrate**

- Porcelain crucible and lid
- Bunsen burner
- Clay triangle
- Ring stand and iron ring
- Analytical balance
- Desiccator
- Tongs

Procedure:

- Clean a porcelain crucible and its lid, then heat them strongly on a clay triangle over a Bunsen burner for 5 minutes to remove any volatile impurities.
- Allow the crucible and lid to cool in a desiccator to prevent moisture absorption.
- Once cooled, accurately weigh the empty crucible and lid to four decimal places using an analytical balance.
- Add approximately 2-3 grams of **Ytterbium(III) nitrate pentahydrate** to the crucible and weigh the crucible, lid, and sample together accurately.
- Place the crucible with the sample on the clay triangle, with the lid slightly ajar to allow water vapor to escape.
- Gently heat the crucible with a Bunsen burner. Gradually increase the heat to avoid spattering of the solid.
- Heat strongly for 15-20 minutes to ensure all water of hydration is driven off. The hydrated salt will thermally decompose to form YbONO_3 and then ytterbium oxide upon further heating.^[11]

- Turn off the Bunsen burner and, using tongs, place the crucible and lid in a desiccator to cool to room temperature.
- Once cool, weigh the crucible, lid, and the anhydrous residue.
- To ensure complete dehydration, repeat the heating, cooling, and weighing cycles until a constant mass is achieved (two consecutive readings agree within ± 0.002 g).

Calculations:

- Mass of hydrate: (Mass of crucible + lid + sample) - (Mass of empty crucible + lid)
- Mass of water lost: (Mass of crucible + lid + sample before heating) - (Mass of crucible + lid + sample after heating to constant mass)
- Mass of anhydrous compound: (Mass of crucible + lid + sample after heating) - (Mass of empty crucible + lid)
- Percentage of water: (Mass of water lost / Mass of hydrate) \times 100%
- Moles of water: Mass of water lost / Molar mass of H_2O (18.015 g/mol)
- Moles of anhydrous Ytterbium(III) nitrate: Mass of anhydrous compound / Molar mass of $\text{Yb}(\text{NO}_3)_3$ (359.04 g/mol)
- Mole ratio: Moles of water / Moles of anhydrous Ytterbium(III) nitrate. This ratio should approximate an integer, representing the 'n' in $\text{Yb}(\text{NO}_3)_3 \cdot n\text{H}_2\text{O}$.

Qualitative Assessment of Hygroscopic Properties

Objective: To observe the hygroscopic nature of anhydrous Ytterbium(III) nitrate.

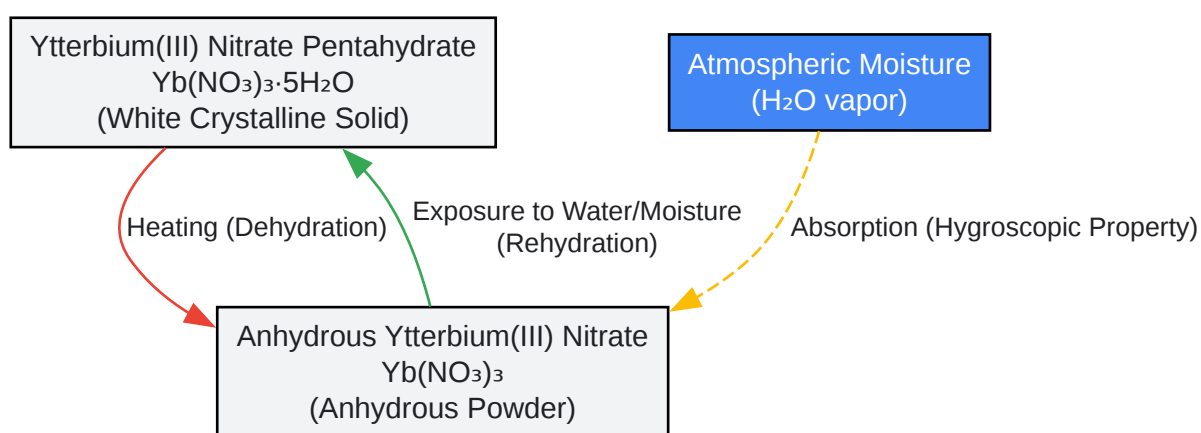
Procedure:

- Prepare a sample of anhydrous Ytterbium(III) nitrate by following the heating procedure described in section 2.1.
- Place a small amount of the cooled anhydrous powder on a watch glass.

- Expose the sample to the ambient atmosphere for a period of time (e.g., 30-60 minutes).
- Observe any changes in the physical appearance of the sample, such as clumping or deliquescence, which indicate the absorption of atmospheric water.

Logical Relationships of Physical States

The following diagram illustrates the relationship between **Ytterbium(III) nitrate pentahydrate** and its anhydrous form, highlighting the influence of environmental conditions.



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Caption: State transitions of Ytterbium(III) nitrate.

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